

Enprofylline drug interactions probenecid clearance

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Compound Focus: Enprofylline

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Enprofylline-Probenecid Interaction FAQ

Q1: What is the clinical evidence for an interaction between enprofylline and probenecid?

Administration of probenecid significantly alters the pharmacokinetic profile of intravenously administered **enprofylline**. The key changes observed in a controlled study are summarized in the table below. [1] [2]

Pharmacokinetic Parameter	Enprofylline Alone	Enprofylline + Probenecid	Change
Total Body Clearance	21 L/h	9.8 L/h	Decreased by 53%
Renal Clearance	17 L/h	8.0 L/h	Decreased by 53%
Elimination Half-life	1.8 h	3.0 h	Increased by 67%
Volume of Distribution (V _{ss})	Not specified	Not specified	Decreased by ~25%

Q2: What is the mechanism behind this interaction?

The interaction is **pharmacokinetic**, specifically affecting the **renal excretion** of **enprofylline**. [3]

- **Primary Elimination Pathway:** **Enprofylline** is mainly eliminated by the kidneys through active tubular secretion. [1] [2]
- **Probenecid's Action:** Probenecid is a known inhibitor of organic anion transporters (OATs) in the proximal tubule of the kidney. By blocking these transporters, probenecid inhibits the active secretion of **enprofylline** into the urine. [1]
- **Mechanism Conclusion:** The observed reduction in renal clearance confirms that active tubular secretion accounts for a large portion of **enprofylline**'s total elimination, and this pathway is susceptible to inhibition by probenecid. [1] [2]
- **Other Mechanisms:** The study found that plasma protein binding of **enprofylline** was not altered by probenecid, ruling out this potential mechanism. The decrease in the volume of distribution suggests probenecid may have restricted the distribution of **enprofylline** into tissues. [1] [2]

Q3: What is the experimental protocol for studying this interaction?

The following methodology is adapted from the pivotal clinical study. [1] [2]

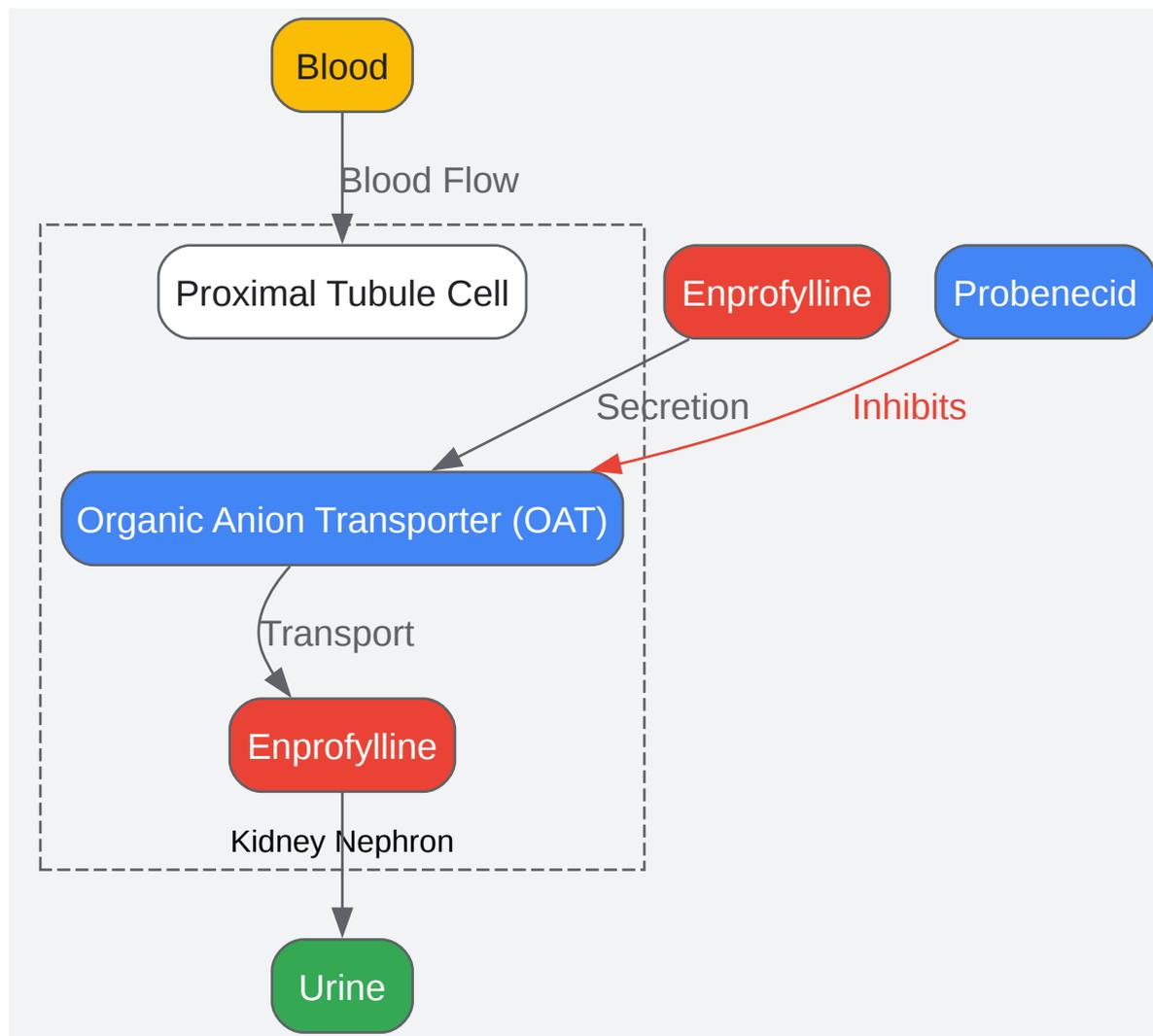
- **Study Design:** A single-dose, crossover study in healthy subjects.
- **Subjects:** 6 normal human subjects.
- **Dosing Regimen:**
 - **Test Arm:** Oral pretreatment with 1 g of probenecid, followed by an intravenous dose of **enprofylline** (1 mg/kg).
 - **Control Arm:** Intravenous dose of **enprofylline** (1 mg/kg) without probenecid.
- **Data Collection:** Serial blood and urine samples are collected over a period of at least 10 hours (covering approximately 3-5 half-lives of **enprofylline**).
- **Bioanalysis:** Plasma and urine concentrations of **enprofylline** are determined using a validated analytical method (e.g., high-performance liquid chromatography - HPLC).
- **Pharmacokinetic Analysis:** Non-compartmental analysis is performed to calculate key parameters like clearance, half-life, and volume of distribution.

Q4: How does this interaction compare to other xanthines?

Enprofylline is not unique in this regard. Other xanthines eliminated by renal tubular secretion, such as **diprophylline**, also show similar interactions with probenecid. [3] This highlights a class-effect interaction for xanthines that rely heavily on active renal secretion.

Pathway Diagram: Renal Secretion Inhibition

The following diagram illustrates the mechanistic pathway of the drug-drug interaction in the kidney's proximal tubule cell.



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References

1. Effects of Probenecid on Enprofylline Kinetics in Man [pubmed.ncbi.nlm.nih.gov]

2. Effects of probenecid on enprofylline kinetics in man [link.springer.com]

3. Enprofylline - an overview [sciencedirect.com]

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